

PI-103: A Comparative Guide to its Kinase Cross-Reactivity

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Compound of Interest

Compound Name: *PI-103 Hydrochloride*

CAS No.: *371935-79-4*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive analysis of the kinase selectivity of PI-103, a potent dual inhibitor of phosphoinositide 3-kinases (PI3Ks) and the mammalian target of rapamycin (mTOR). Understanding the cross-reactivity profile of a kinase inhibitor is crucial for interpreting experimental results and predicting potential off-target effects in drug development. This document summarizes the inhibitory activity of PI-103 against a range of kinases, details the experimental methods used for these determinations, and visualizes the key signaling pathways and experimental workflows.

Quantitative Analysis of PI-103 Kinase Inhibition

The inhibitory activity of PI-103 has been assessed against a panel of kinases, revealing a high degree of selectivity for Class I PI3K isoforms and mTOR. The half-maximal inhibitory concentration (IC₅₀) values, a measure of inhibitor potency, are summarized in the table below.

Target Kinase	IC50 (nM)	Reference(s)
Class I PI3K Isoforms		
p110 α	2 - 8	[1] [2] [3] [4]
p110 β	3 - 88	[1] [2] [3]
p110 δ	3 - 48	[1] [2] [3]
p110 γ	15 - 150	[1] [2] [3]
mTOR Complexes		
mTORC1	20	[1]
mTORC2	83	[1]
Other Kinases		
DNA-PK	2 - 23	[1] [2] [3]
PI3KC2 β	26	[1]
ATR	850	[1]
ATM	920	[1]
PI3KC2 α	1000	[1]
hsVPS34	2300	[1]
PI4KIII β	50000	[1]

Note: IC50 values can vary between different studies and assay conditions.

Experimental Protocols

The determination of PI-103's inhibitory activity is primarily conducted through in vitro kinase assays. These assays measure the enzymatic activity of a purified kinase in the presence of varying concentrations of the inhibitor. The following are generalized protocols for common assay types used to characterize PI-103.

Scintillation Proximity Assay (SPA) for Lipid Kinases (e.g., PI3Ks)

This assay measures the incorporation of radiolabeled phosphate from $[\gamma\text{-}^{32}\text{P}]\text{ATP}$ into a lipid substrate.

- **Reaction Mixture:** A typical reaction mixture contains the purified lipid kinase, the inhibitor (PI-103 at various concentrations with a final DMSO concentration typically around 2%), a reaction buffer (e.g., 25 mM HEPES, pH 7.4, 10 mM MgCl_2), and sonicated phosphatidylinositol as the substrate.
- **Initiation:** The reaction is initiated by the addition of ATP, including $[\gamma\text{-}^{32}\text{P}]\text{ATP}$.
- **Incubation:** The reaction is allowed to proceed at a controlled temperature (e.g., room temperature or 30°C) for a specific duration.
- **Detection:** The reaction is stopped, and the amount of radiolabeled product is quantified using a scintillation counter. The signal is proportional to the kinase activity.
- **Data Analysis:** The percentage of kinase inhibition is plotted against the logarithm of the inhibitor concentration to determine the IC_{50} value using a sigmoidal dose-response curve.

Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) Assay (e.g., LanthaScreen™) for Protein Kinases (e.g., mTOR)

This assay format detects the phosphorylation of a substrate by measuring the FRET between a donor fluorophore on an antibody and an acceptor fluorophore on the phosphorylated substrate.

- **Reaction Components:** The assay includes the purified protein kinase (e.g., mTOR), the inhibitor (PI-103), a specific substrate, and ATP. For mTOR, a common substrate is a recombinant protein like 4E-BP1.
- **Kinase Reaction:** The components are incubated together to allow for substrate phosphorylation.

- **Detection:** A terbium-labeled antibody that specifically recognizes the phosphorylated substrate and a fluorescently labeled tracer are added. If the substrate is phosphorylated, the antibody binds, bringing the terbium donor and the fluorescent acceptor in close proximity, resulting in a FRET signal.
- **Signal Measurement:** The TR-FRET signal is measured on a plate reader. The signal is proportional to the extent of substrate phosphorylation.
- **IC50 Determination:** Similar to the SPA, the percentage of inhibition is calculated at various PI-103 concentrations to determine the IC50 value. Some protocols specify an ATP concentration of 1 $\mu\text{mol/L}$ for this assay[2][3].

Thin-Layer Chromatography (TLC) Assay for Lipid Kinases

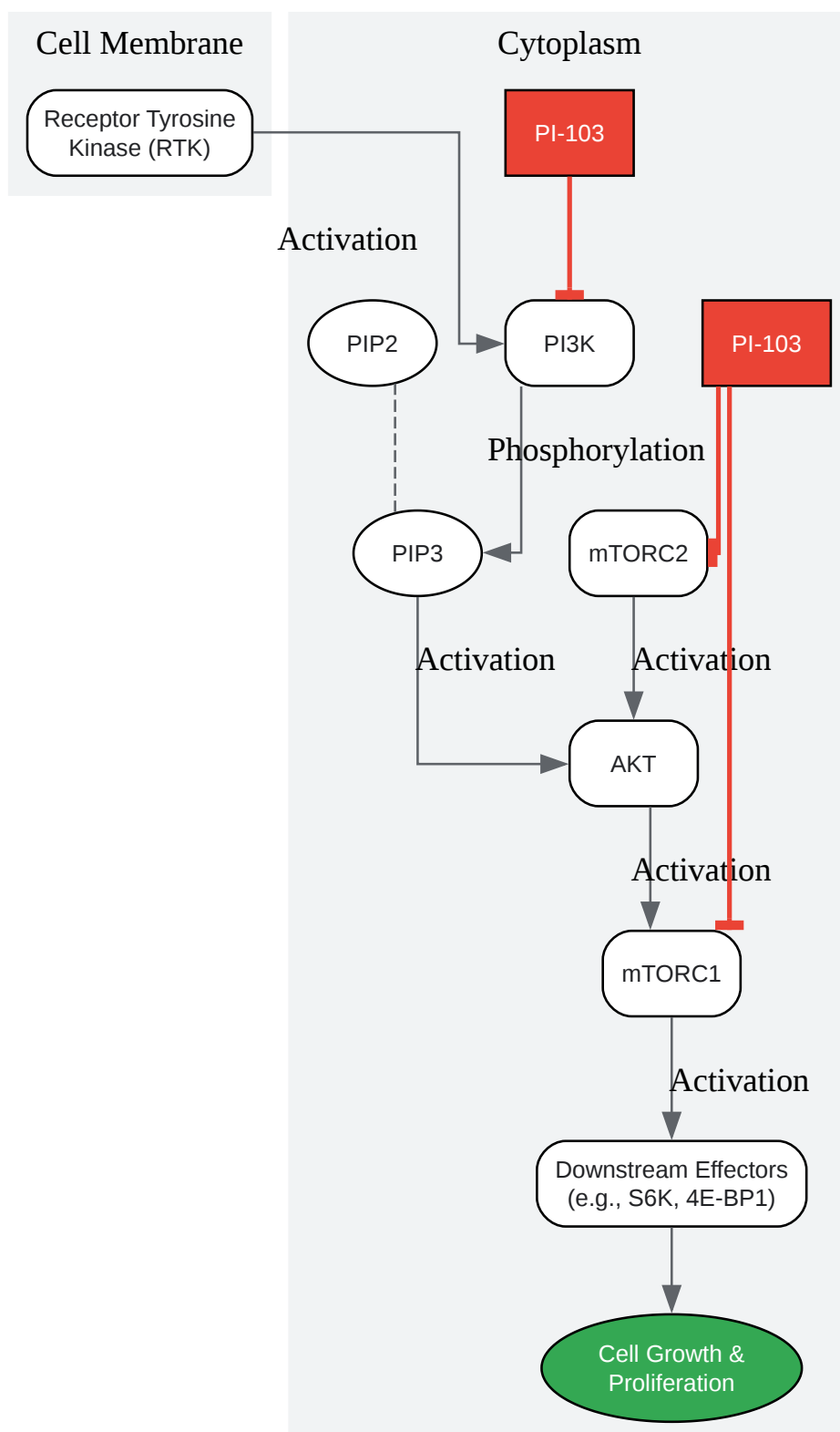
This method separates the radiolabeled lipid product from the unreacted radiolabeled ATP.

- **Kinase Reaction:** The reaction is set up similarly to the SPA, containing the lipid kinase, PI-103, lipid substrate, and $[\gamma\text{-}^{32}\text{P}]\text{ATP}$.
- **Reaction Termination:** The reaction is stopped, and the lipids are extracted.
- **Chromatography:** The extracted lipids are spotted onto a TLC plate, which is then developed in a solvent system to separate the phosphorylated product from the ATP.
- **Detection:** The TLC plate is exposed to a phosphor screen or X-ray film to visualize the radiolabeled spots.
- **Quantification:** The intensity of the product spot is quantified to determine the kinase activity at different inhibitor concentrations, from which the IC50 is calculated.

Visualizations

PI3K/AKT/mTOR Signaling Pathway and PI-103 Inhibition

The diagram below illustrates the PI3K/AKT/mTOR signaling pathway, a critical regulator of cell growth, proliferation, and survival. PI-103 exerts its primary effects by inhibiting PI3K and mTOR, as indicated.

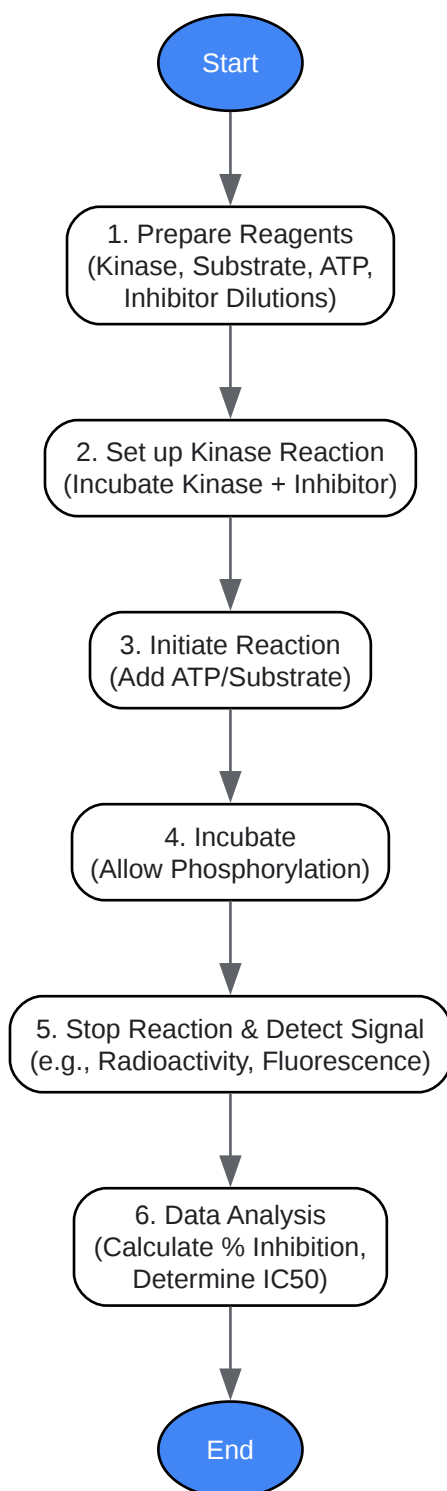


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Caption: PI-103 inhibits the PI3K/AKT/mTOR pathway at PI3K and mTOR.

General Workflow for an In Vitro Kinase Assay

The following diagram outlines the typical workflow for an in vitro kinase assay to determine the IC₅₀ of an inhibitor like PI-103.



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Caption: A typical workflow for in vitro kinase inhibitor profiling.

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